

Spectroscopic analysis methods for 3-nitro-N'-(4-nitrobenzoyl)benzohydrazide

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Compound of Interest

Compound Name: 3-nitro-N'-(4-nitrobenzoyl)benzohydrazide

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An Application Guide to the Spectroscopic Analysis of 3-nitro-N'-(4-nitrobenzoyl)benzohydrazide

Abstract: This document provides a comprehensive guide to the essential spectroscopic methods for the characterization of **3-nitro-N'-(4-nitrobenzoyl)benzohydrazide** (C₁₄H₁₀N₄O₆). Intended for researchers, analytical scientists, and professionals in drug development, this guide moves beyond simple procedural lists to explain the causality behind experimental choices. It integrates detailed protocols for Fourier-Transform Infrared (FT-IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy (¹H and ¹³C), Ultraviolet-Visible (UV-Vis) Spectroscopy, and Mass Spectrometry (MS). Each protocol is designed as a self-validating system to ensure data integrity and trustworthiness, grounded in authoritative principles of analytical chemistry.

Introduction: The Analytical Imperative

3-nitro-N'-(4-nitrobenzoyl)benzohydrazide is a member of the benzohydrazide class of compounds, which are noted for their rich coordination chemistry and a wide spectrum of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[1][2] As with any compound intended for further development, unambiguous structural confirmation and purity assessment are paramount. Spectroscopic analysis provides the foundational data required to confirm molecular identity, elucidate structural features, and ensure the quality of the synthesized material.

This guide details the application of a multi-technique spectroscopic approach. By integrating data from FT-IR, NMR, UV-Vis, and Mass Spectrometry, a complete and validated analytical profile of the target molecule can be established, forming a critical component of any regulatory or research submission.^{[3][4]}

Molecular Structure and Spectroscopic Rationale

The analytical approach is dictated by the molecule's structure. Key functional groups and structural motifs provide unique spectroscopic signatures.

Caption: Structure of **3-nitro-N'-(4-nitrobenzoyl)benzohydrazide**.

Key Analytical Features:

- **Hydrazide Core:** The central -CO-NH-NH-CO- linkage is rich in features: two carbonyl (C=O) groups and two amide (N-H) protons. These will produce strong, characteristic signals in FT-IR and ¹H NMR.
- **Aromatic Systems:** Two distinct aromatic rings, one with a 1,3-disubstitution pattern and the other with a 1,4-disubstitution pattern. These will give complex but predictable signals in NMR and strong absorptions in UV-Vis spectroscopy.
- **Nitro Groups (-NO₂):** These are strong electron-withdrawing groups that influence the electronic environment of the aromatic rings, shifting NMR signals downfield. They also produce characteristic stretching vibrations in the IR spectrum.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Principle: FT-IR spectroscopy probes the vibrational modes of molecules. When infrared radiation is passed through a sample, functional groups absorb energy at specific frequencies, corresponding to their vibrational bond energies. This provides a molecular "fingerprint" and allows for the identification of key functional groups.^[5]

Rationale for Use: For **3-nitro-N'-(4-nitrobenzoyl)benzohydrazide**, FT-IR is invaluable for rapidly confirming the presence of the core hydrazide structure and the nitro substituents.

Predicted FT-IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Expected Intensity
3300 - 3150	N-H Stretch	Amide / Hydrazide	Medium-Strong
3100 - 3000	C-H Stretch	Aromatic	Medium-Weak
1680 - 1640	C=O Stretch (Amide I)	Carbonyl (Hydrazide)	Strong
1570 - 1500	N-O Asymmetric Stretch	Nitro (-NO ₂)	Strong
1550 - 1490	C=C Stretch	Aromatic Ring	Medium
1370 - 1300	N-O Symmetric Stretch	Nitro (-NO ₂)	Strong

Note: The exact positions of the C=O and N-H bands can be influenced by hydrogen bonding in the solid state.^{[6][7]}

Protocol: KBr Pellet Method for Solid Samples

This protocol is standard for obtaining high-quality spectra of solid, non-volatile organic compounds. The KBr matrix is transparent to IR radiation in the typical analysis range (4000-400 cm⁻¹).^{[8][9]}

Materials:

- **3-nitro-N'-(4-nitrobenzoyl)benzohydrazide** (sample)
- Potassium Bromide (KBr), FT-IR grade, desiccated
- Agate mortar and pestle
- Pellet press with die set
- FT-IR Spectrometer

Procedure:

- **System Preparation:** Ensure the FT-IR spectrometer's sample compartment is clean and dry. Purge the instrument with dry air or nitrogen if necessary to minimize water and CO₂ interference.
- **Background Spectrum:** Collect a background spectrum of the empty sample compartment. This is a critical self-validating step that accounts for atmospheric and instrumental noise.

- **Sample Preparation:** a. Gently grind ~100-200 mg of dry KBr in an agate mortar to a fine, consistent powder.^[8] b. Add 1-2 mg of the sample to the KBr (a sample:matrix ratio of approximately 1:100 is ideal). c. Mix thoroughly by grinding the two components together for 3-5 minutes until the mixture is homogeneous and has a fine, flour-like consistency. This minimizes scattering of the IR beam.^[8]
- **Pellet Formation:** a. Transfer a small amount of the KBr-sample mixture to the pellet die. b. Assemble the die and apply pressure using a hydraulic press (typically 8-10 tons) for 2-3 minutes. c. Carefully release the pressure. A good pellet will be thin and translucent.^[10]
- **Data Acquisition:** a. Place the pellet in the sample holder within the spectrometer's sample compartment. b. Acquire the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- **Data Processing:** The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Caption: Workflow for FT-IR analysis using the KBr pellet method.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy exploits the magnetic properties of atomic nuclei. When placed in a strong magnetic field, nuclei like ^1H and ^{13}C absorb radiofrequency energy at specific frequencies (chemical shifts). These shifts, along with spin-spin coupling interactions, provide detailed information about the molecular structure and connectivity.^{[11][12]}

Rationale for Use: NMR is the most powerful technique for complete structural elucidation of organic molecules. It will definitively establish the carbon-hydrogen framework of **3-nitro-N'-(4-nitrobenzoyl)benzohydrazide**, confirm the substitution patterns on the aromatic rings, and verify the presence of the NH protons.

Protocol: Sample Preparation and Data Acquisition

Materials:

- Sample (~5-10 mg for ^1H , ~20-50 mg for ^{13}C)
- Deuterated solvent (e.g., DMSO- d_6). DMSO- d_6 is an excellent choice as it solubilizes many benzohydrazides and its residual proton peak does not typically overlap with signals of interest. The

N-H protons are also less likely to exchange and will appear as observable signals.^{[1][13]}

- NMR tube (5 mm)
- Tetramethylsilane (TMS) as an internal standard (often included in the deuterated solvent).

Procedure:

- **Sample Preparation:** a. Accurately weigh the sample and transfer it into a clean, dry NMR tube. b. Add ~0.6-0.7 mL of the deuterated solvent (e.g., DMSO-d₆). c. Cap the tube and gently vortex or invert until the sample is fully dissolved.
- **Instrument Setup (Self-Validation):** a. Insert the sample into the NMR spectrometer. b. The instrument will lock onto the deuterium signal of the solvent, stabilizing the magnetic field. c. The magnetic field is then "shimmed" by adjusting homogeneity coils to achieve maximum resolution, resulting in sharp, symmetrical peaks. This is a crucial step for data quality.
- **¹H NMR Acquisition:** a. Acquire the ¹H NMR spectrum. A standard pulse sequence is typically used. b. The number of scans can range from 8 to 64, depending on the sample concentration.
- **¹³C NMR Acquisition:** a. Acquire the ¹³C NMR spectrum using a proton-decoupled pulse sequence. This results in a spectrum where each unique carbon appears as a singlet, simplifying interpretation.^[14] b. ¹³C NMR is significantly less sensitive than ¹H NMR, requiring a larger number of scans (hundreds to thousands) and a longer acquisition time.
- **Data Processing:** Perform a Fourier transform on the acquired Free Induction Decay (FID) signal. Phase the resulting spectrum and calibrate the chemical shift axis by setting the TMS signal to 0 ppm or the residual solvent peak to its known value (e.g., DMSO at ~2.50 ppm for ¹H and ~39.5 ppm for ¹³C).^{[13][15]}

Predicted ¹H NMR Data (in DMSO-d₆, 400 MHz)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~11.0 - 11.5	Broad Singlet	2H	-CO-NH-NH-CO-	Amide protons, often broad. Shifted far downfield due to deshielding by carbonyls.
~8.2 - 8.8	Multiplet	4H	Protons on Ring B	Protons ortho and meta to the -NO ₂ group on the 4- nitrobenzoyl ring. Expected as two doublets (AA'BB' system).
~7.8 - 8.5	Multiplet	4H	Protons on Ring A	Protons on the 3- nitrobenzoyl ring will show a more complex splitting pattern due to their meta and para relationships.

Predicted ¹³C NMR Data (in DMSO-d₆, 101 MHz)

Chemical Shift (δ , ppm)	Assignment	Rationale
~162 - 165	C=O	Carbonyl carbons are highly deshielded. Two signals expected. [16]
~148 - 150	Ar-C-NO ₂	Aromatic carbons directly attached to the electron-withdrawing nitro group are shifted downfield. Two signals expected.
~120 - 140	Ar-C (quaternary)	Aromatic carbons attached to the hydrazide moiety.
~115 - 135	Ar-CH	Aromatic carbons bonded to hydrogen.

```
graph TD {
A[Start: NMR Analysis] --> B{Dissolve Sample in Deuterated Solvent};
B --> C[Transfer to NMR Tube];
C --> D{Insert into Spectrometer};
D --> E[Lock & Shim];
E --> F{Acquire 1H Spectrum};
E --> G{Acquire 13C Spectrum};
F --> H[Process FID];
G --> I[Process FID];
H --> J[End: 1H Spectrum];
I --> K[End: 13C Spectrum];

subgraph "Sample Preparation"
    B; C;
end

subgraph "Instrumental QC"
    E;
end

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}
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Caption: Generalized workflow for ^1H and ^{13}C NMR analysis.

Ultraviolet-Visible (UV-Vis) Spectroscopy

Principle: UV-Vis spectroscopy measures the absorption of ultraviolet and visible light by a molecule. This absorption corresponds to the promotion of electrons from a ground state to a higher energy excited state. The technique is particularly sensitive to conjugated systems, such as aromatic rings. [\[17\]](#)

Rationale for Use: The extensive π -conjugated system of **3-nitro-N'-(4-nitrobenzoyl)benzohydrazide**, which includes two aromatic rings, two carbonyl groups, and two nitro groups, is expected to produce strong UV absorbance.[\[18\]](#)[\[19\]](#) This provides a quantitative measure of the compound's concentration via the Beer-Lambert Law and serves as a characteristic property.

Protocol: Solution-State Analysis

Materials:

- Sample
- Spectroscopic grade solvent (e.g., Ethanol, Methanol, or Acetonitrile)
- Volumetric flasks and pipettes
- Matched quartz cuvettes (1 cm path length)
- Dual-beam UV-Vis Spectrophotometer

Procedure:

- Instrument Preparation: Turn on the spectrophotometer and its lamps (deuterium for UV, tungsten for visible) and allow it to warm up for at least 15-20 minutes for stabilization.[\[20\]](#)

- **Solution Preparation:** a. Prepare a stock solution by accurately weighing a small amount of the sample and dissolving it in a known volume of solvent in a volumetric flask. b. Perform serial dilutions to prepare a working solution with an expected absorbance in the optimal range of the instrument (typically 0.1 - 1.0 A.U.).
- **Baseline Correction (Self-Validation):** a. Fill both the reference and sample cuvettes with the pure solvent. b. Place them in the spectrophotometer and run a baseline scan. The instrument software will store this and subtract it from the sample scan, correcting for solvent absorbance and any minor optical mismatches between the cuvettes.[\[21\]](#)[\[22\]](#)
- **Sample Measurement:** a. Empty the sample cuvette and rinse it with a small amount of the sample solution before filling it. b. Place the sample cuvette back into the sample beam path. c. Run the scan over the desired wavelength range (e.g., 200-500 nm).
- **Data Analysis:** The resulting spectrum will show absorbance as a function of wavelength. Identify the wavelength(s) of maximum absorbance ($\lambda_{\max}$).

Predicted UV-Vis Data

Parameter	Expected Value	Rationale
$\lambda_{\max}$	~260 - 320 nm	Corresponds to $\pi \rightarrow \pi^*$ electronic transitions within the highly conjugated aromatic and hydrazide system. The exact $\lambda_{\max}$ will be a composite of the two substituted benzoyl chromophores. [17] [23]

Caption: Workflow for quantitative UV-Vis spectroscopic analysis.

Mass Spectrometry (MS)

Principle: Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions. It provides the molecular weight of a compound with high accuracy and can offer structural information through the analysis of fragmentation patterns.[\[24\]](#)

Rationale for Use: MS provides the most direct evidence of the compound's molecular formula. High-Resolution Mass Spectrometry (HRMS) can confirm the elemental composition to within a few parts

per million, providing definitive proof of identity. Combining MS with a separation technique like liquid chromatography (LC-MS) is standard practice in drug development for both identification and purity assessment.[25][26]

Protocol: Liquid Chromatography-Mass Spectrometry (LC-MS)

Procedure Outline:

- **Sample Preparation:** Prepare a dilute solution of the sample in a suitable solvent compatible with the LC mobile phase (e.g., methanol or acetonitrile).
- **LC Separation:** Inject the sample into an HPLC or UPLC system. The compound is separated from potential impurities on a chromatographic column (e.g., a C18 column) before being introduced into the mass spectrometer.[3]
- **Ionization:** As the compound elutes from the column, it enters the MS ion source. Electrospray Ionization (ESI) is a common "soft" ionization technique for this type of molecule, typically producing protonated molecular ions $[M+H]^+$ in positive ion mode.
- **Mass Analysis:** The ions are guided into the mass analyzer (e.g., a Quadrupole or Time-of-Flight analyzer), which separates them based on their m/z ratio.
- **Detection:** The detector records the abundance of ions at each m/z value, generating a mass spectrum.

Predicted Mass Spectrometry Data

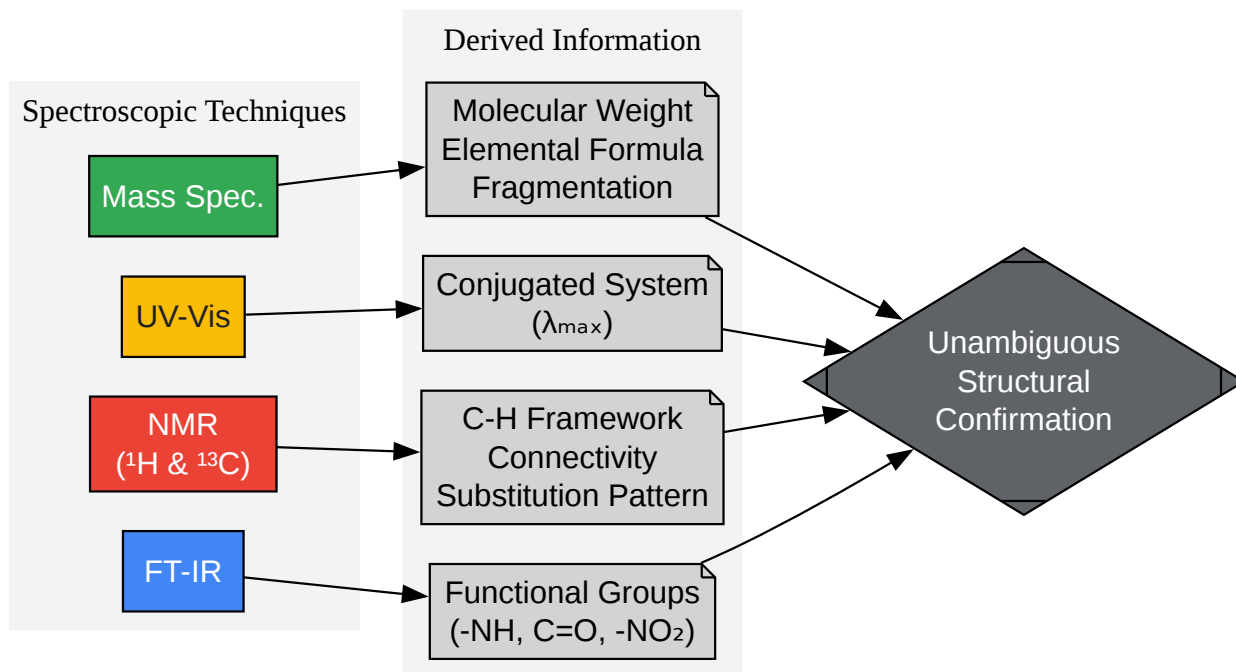
The molecular formula is $C_{14}H_{10}N_4O_6$. The monoisotopic mass is calculated to be 330.0598 Da.

m/z (Da)	Ion	Rationale
331.0677	$[M+H]^+$	Protonated molecular ion (the primary ion expected in ESI positive mode).
353.0496	$[M+Na]^+$	Sodiated adduct, commonly observed.
165.0346	$[C_7H_4N_2O_3 + H]^+$	Fragment from cleavage of the N-N bond, corresponding to the protonated 3-nitrobenzoyl or 4-nitrobenzoyl moiety.
150.0240	$[C_7H_4NO_3]^+$	Fragment from cleavage of the amide C-N bond, corresponding to the nitrobenzoyl cation.

Caption: A simplified workflow for LC-MS analysis.

Integrated Spectroscopic Analysis for Structural Confirmation

No single technique provides all the necessary information. The power of this approach lies in the integration of complementary data to build an unassailable case for the structure and purity of **3-nitro-N'-(4-nitrobenzoyl)benzohydrazide**.



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Caption: Integration of data from multiple spectroscopic techniques.

- MS provides the molecular formula (C₁₄H₁₀N₄O₆).
- FT-IR confirms the presence of the key functional groups predicted by that formula (amides, nitro groups, aromatic rings).
- NMR puts the pieces together, confirming the precise connectivity of the atoms, the 1,3- and 1,4-substitution patterns of the rings, and the number of protons and carbons in each chemical environment.
- UV-Vis corroborates the presence of the extensive conjugated electronic system.

Together, these methods provide a rigorous, validated, and comprehensive characterization of **3-nitro-N'-(4-nitrobenzoyl)benzohydrazide**, meeting the high standards required for research and drug development.

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